

# An In-depth Technical Guide to the Synthesis and Characterization of 3-Iodopyridazine

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## Compound of Interest

Compound Name: **3-Iodopyridazine**

Cat. No.: **B154842**

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This technical guide provides a comprehensive overview of a proposed synthesis and detailed characterization of **3-iodopyridazine**. Due to the limited availability of direct literature for this specific compound, this guide outlines a feasible synthetic pathway based on well-established chemical reactions and provides predicted characterization data derived from analogous pyridazine derivatives.

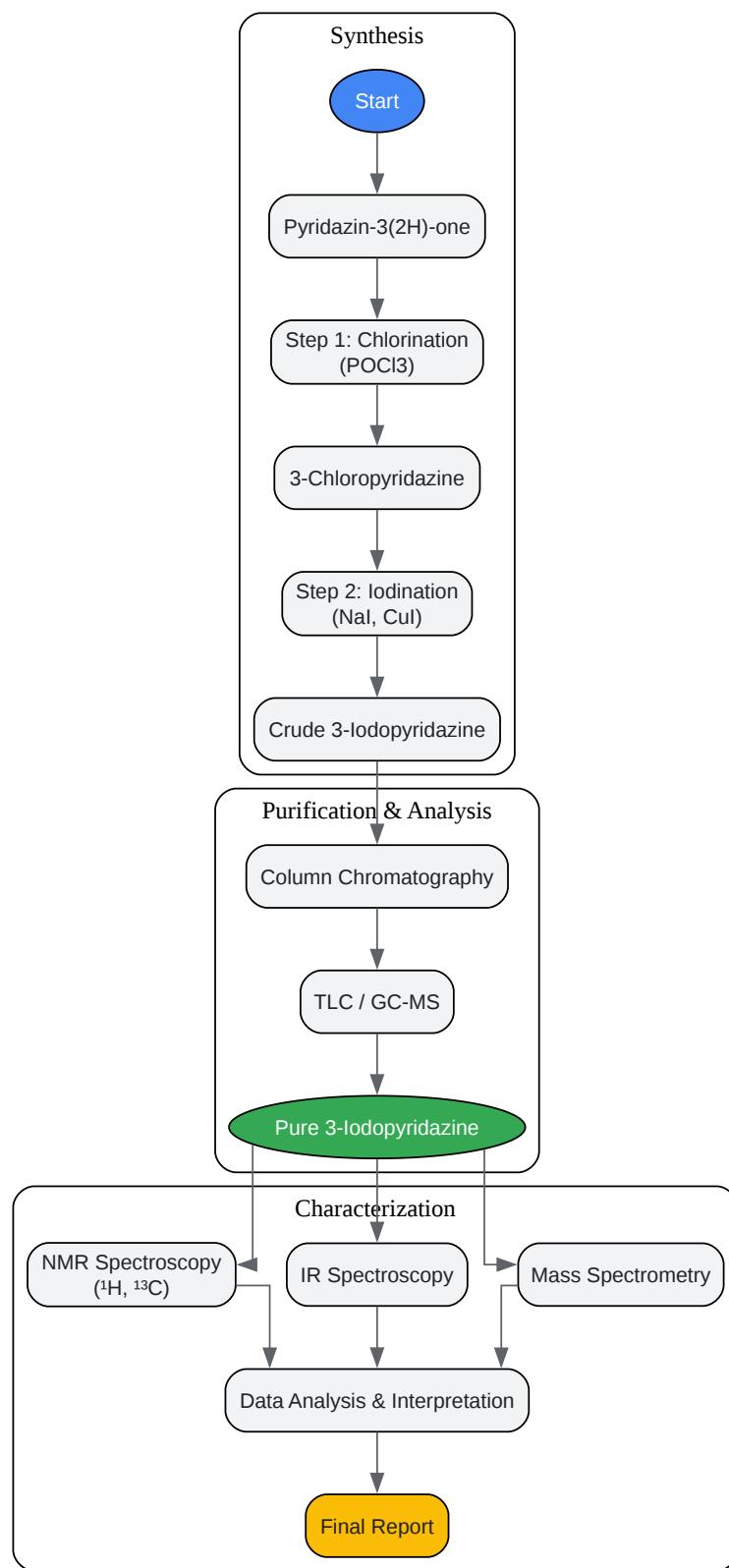
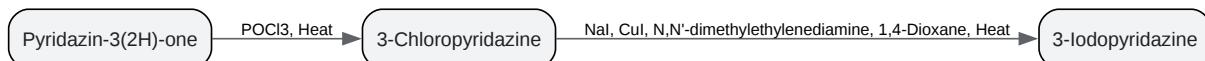
## Introduction

**3-Iodopyridazine** is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. The presence of the iodine atom provides a reactive handle for further functionalization, making it a valuable building block in the synthesis of more complex molecules. This document details a proposed two-step synthesis starting from pyridazin-3(2H)-one, followed by a thorough characterization profile.

## Proposed Synthesis of 3-Iodopyridazine

The proposed synthetic route involves two key transformations: the chlorination of pyridazin-3(2H)-one to yield 3-chloropyridazine, followed by a copper-catalyzed Finkelstein reaction to afford the target compound, **3-iodopyridazine**.

## Synthesis Pathway



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